

Aldose reductase inhibitory activity of Carboxy finasteride vs. other inhibitors

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Compound of Interest

Compound Name: Carboxy finasteride

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Aldose Reductase Inhibitory Activity: A Comparative Guide

A comprehensive analysis of leading aldose reductase inhibitors, their efficacy, and the experimental protocols for their evaluation. This guide is intended for researchers, scientists, and drug development professionals.

Please Note: An initial investigation into the aldose reductase inhibitory activity of **Carboxy finasteride** yielded no publicly available data. The focus of this guide is therefore on a comparative analysis of other well-documented aldose reductase inhibitors.

Introduction to Aldose Reductase and Its Inhibition

Aldose reductase is a key enzyme in the polyol pathway, which becomes particularly active during hyperglycemic conditions, such as in diabetes mellitus. It catalyzes the conversion of glucose to sorbitol, a sugar alcohol that can accumulate in tissues with slow glucose metabolism, including the nerves, retina, lens, and kidneys. This accumulation is implicated in the pathogenesis of various diabetic complications, such as neuropathy, retinopathy, cataracts, and nephropathy. Inhibition of aldose reductase is therefore a promising therapeutic strategy to prevent or mitigate these complications.

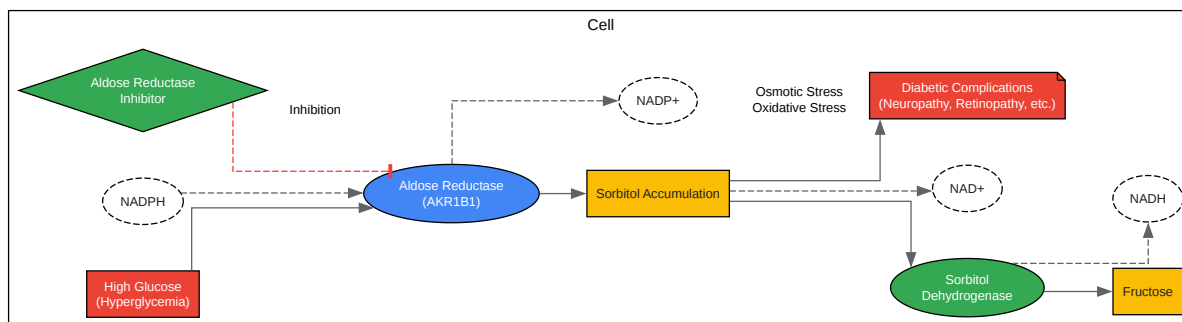
Comparative Analysis of Aldose Reductase Inhibitors

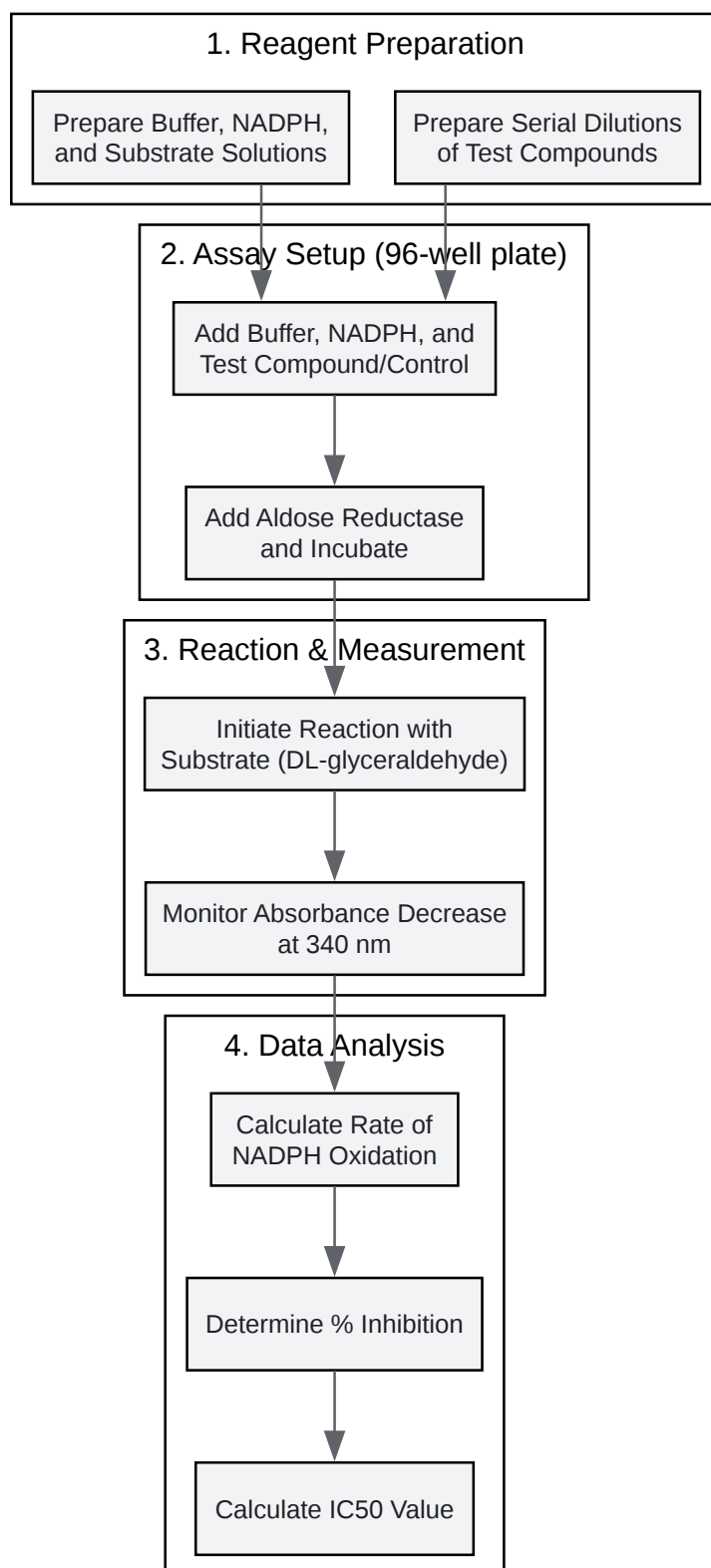
The efficacy of an aldose reductase inhibitor is commonly quantified by its half-maximal inhibitory concentration (IC₅₀), which represents the concentration of the inhibitor required to reduce the enzyme's activity by 50%. A lower IC₅₀ value indicates a more potent inhibitor. The following table summarizes the IC₅₀ values for several prominent aldose reductase inhibitors.

Inhibitor	IC ₅₀ Value (nM)	Source
Zopolrestat	3.1	[1] [2] [3]
Epalrestat	10 (rat lens), 25 (human placenta)	[4] [5]
Ponalrestat	7.7 (K _i value)	[6] [7]
Tolrestat	35	[6] [8] [9] [10] [11]
Sorbinil	Not specified in nM, but widely studied	[6] [12] [13] [14] [15]
Fidarestat	Not specified in nM, but potent	[16] [17] [18] [19]
Ranirestat	Not specified in nM, but potent	[20] [21] [22] [23] [24]
Quercetin	5000 (human lens)	[25]

Aldose Reductase Signaling Pathway

The following diagram illustrates the role of aldose reductase in the polyol pathway and the mechanism of its inhibition.





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